

# Navigating the Safe Disposal of AT-127: A Comprehensive Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: AT-127

Cat. No.: B11931660

[Get Quote](#)

For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical substances are paramount to ensuring a safe and compliant laboratory environment. This guide provides essential safety and logistical information for the proper disposal of **AT-127**, an industrial coating product also identified as INTERLINE 925 WHITE PART B[1]. Adherence to these procedures is critical due to the hazardous nature of this substance.

## Understanding the Hazards of AT-127

**AT-127** is classified as a hazardous substance with multiple risk factors. It is crucial to be aware of these hazards before handling or initiating any disposal procedures. The primary hazards include:

- **Health Hazards:** Harmful if swallowed or in contact with skin, causes severe skin burns and eye damage, and may provoke an allergic skin reaction. Prolonged or repeated exposure may lead to organ damage[1].
- **Environmental Hazards:** Harmful to aquatic life with long-lasting effects[1]. Therefore, it must not be allowed to enter drains or watercourses[2].
- **Physical Hazards:** **AT-127** is a flammable liquid and vapor[3]. Vapors are heavier than air and can form explosive mixtures[2].

## Hazardous Components and Exposure Limits

The hazardous nature of **AT-127** is attributed to its constituent ingredients. The table below summarizes the primary hazardous components and their classifications as outlined in the safety data sheet.

Ingredient	CAS Number	GHS Classification
Silica (quartz)	0014808-60-7	Not specified in provided results
Isophorone diamine	0002855-13-2	Acute Tox. 4 (H312), Acute Tox. 4 (H302), Skin Corr. 1B (H314), Skin Sens. 1 (H317), Aquatic Chronic 3 (H412)
4,4'-Diamino-3,3-dimethyldicyclohexylmethane	0006864-37-5	Acute Tox. 3 (H331), Acute Tox. 3 (H311), Acute Tox. 4 (H302), Skin Corr. 1A (H314)
Benzyl alcohol	0000100-51-6	Acute Tox. 4 (H332), Acute Tox. 4 (H302)
Cyclohexanone	0000108-94-1	Flam. Liq. 3 (H226), Acute Tox. 4 (H332)

Source: Safety Data Sheet[1]

Occupational exposure limits for some components have been established by the ACGIH (American Conference of Government Industrial Hygienists).

Material	Long term (8hr time-weighted average)
Cyclohexanone	100 mg/m <sup>3</sup>
Silica (quartz)	0.1 mg/m <sup>3</sup>

Source: Safety Data Sheet[1]

## Personal Protective Equipment (PPE)

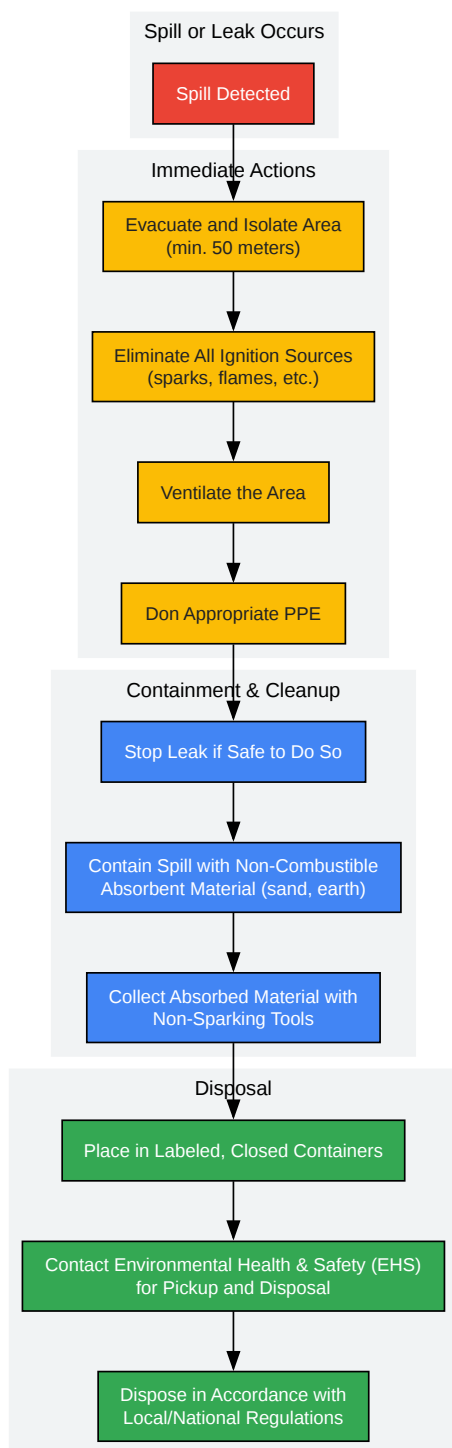
Due to the corrosive and hazardous nature of **AT-127**, appropriate personal protective equipment must be worn at all times during handling and disposal.

Protection Type	Specification	Rationale
Eye/Face Protection	Splash-proof goggles, face shield.	To prevent severe eye damage from splashes[1][4].
Hand Protection	Chemically impermeable gloves (e.g., Nitrile or PVC).	To prevent skin burns and absorption. Do not use cotton or leather gloves[2].
Body Protection	Overalls covering the body, arms, and legs.	To prevent skin contact and exposure[2].
Respiratory Protection	Appropriate approved respirator.	Must be worn if ventilation is inadequate or when concentrations exceed exposure limits[2].

## Spill and Leak Management Protocol

In the event of a spill or leak, immediate and appropriate action is necessary to mitigate risks. The following workflow outlines the procedural steps for managing an accidental release of **AT-127**.

## AT-127 Spill Response and Disposal Workflow



[Click to download full resolution via product page](#)

**AT-127** Spill Response and Disposal Workflow

## Step-by-Step Disposal Procedure

The disposal of **AT-127** waste must be handled as a hazardous material. The following steps provide a general guideline. However, always consult and adhere to your institution's specific protocols and local regulations.

- Waste Collection:
  - Collect waste **AT-127** and any contaminated materials (e.g., absorbent pads, used PPE) in a designated, compatible, and properly sealed container.
  - The container must be clearly labeled as "HAZARDOUS WASTE" and list the chemical constituents[5].
  - Never mix **AT-127** waste with other waste streams to avoid potentially dangerous reactions[5].
- Storage Pending Disposal:
  - Store the sealed waste container in a well-ventilated, designated hazardous waste accumulation area, away from incompatible materials such as oxidizing agents, strong alkalis, and strong acids[2].
  - Ensure the storage area is secure and access is restricted to authorized personnel.
- Arranging for Disposal:
  - Contact your institution's Environmental Health and Safety (EHS) department or equivalent authority to arrange for the pickup and disposal of the hazardous waste.
  - Provide them with a complete and accurate description of the waste, including the Safety Data Sheet (SDS) for **AT-127**.
- Regulatory Compliance:
  - The final disposal method will be determined by local, state, and federal regulations[2]. Common disposal methods for such chemical waste include incineration at an EPA-permitted facility or fuel blending[6].

- Under no circumstances should **AT-127** be disposed of down the drain or in regular trash[2].

By following these procedures, laboratory professionals can ensure the safe and compliant disposal of **AT-127**, protecting both personnel and the environment. Always prioritize safety and consult your institution's EHS department for guidance on specific disposal protocols.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [marinecoatings.brand.akzonobel.com](https://marinecoatings.brand.akzonobel.com) [[marinecoatings.brand.akzonobel.com](https://marinecoatings.brand.akzonobel.com)]
- 2. [international.brand.akzonobel.com](https://international.brand.akzonobel.com) [[international.brand.akzonobel.com](https://international.brand.akzonobel.com)]
- 3. [axalta.com](https://axalta.com) [[axalta.com](https://axalta.com)]
- 4. [tha.sika.com](https://tha.sika.com) [[tha.sika.com](https://tha.sika.com)]
- 5. [engineering.purdue.edu](https://engineering.purdue.edu) [[engineering.purdue.edu](https://engineering.purdue.edu)]
- 6. [sharedlab.bme.wisc.edu](https://sharedlab.bme.wisc.edu) [[sharedlab.bme.wisc.edu](https://sharedlab.bme.wisc.edu)]
- To cite this document: BenchChem. [Navigating the Safe Disposal of AT-127: A Comprehensive Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b11931660#at-127-proper-disposal-procedures>]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)